

Isopersin CAS number and molecular formula

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Compound of Interest

Compound Name: *Isopersin*

Cat. No.: *B15562188*

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Isopersin: A Technical Overview

For correspondence: This document is intended for researchers, scientists, and drug development professionals.

Abstract

Isopersin is a natural product isolated from avocado idioblast oil cells. This document provides a concise summary of its known chemical properties and limited biological activity based on available scientific literature. While the initial discovery and characterization of **Isopersin** were documented, subsequent in-depth studies on its mechanism of action and potential therapeutic applications are not extensively reported. This guide consolidates the available data, including its CAS number, molecular formula, and the findings from its primary biological assessment.

Chemical and Physical Properties

Isopersin is chemically identified as (12Z,15Z)-1-hydroxy-4-oxo-heneicosa-12,15-dien-2-yl acetate.^{[1][2][3]} It is an isomer of persin, another compound found in avocados.^{[1][2]} **Isopersin** is noted to be unstable, readily isomerizing to persin. Both **Isopersin** and persin are acid-labile and can rearrange into an alkylfuran in the presence of acid.

Property	Value	Source
CAS Number	219948-37-5	
Molecular Formula	C23H40O4	
Molecular Weight	380.57 g/mol	
IUPAC Name	(R,12Z,15Z)-1-hydroxy-4-oxohenicosa-12,15-dien-2-yl acetate	
Appearance	Not specified in literature	
Solubility	Not specified in literature	

Biological Activity

The biological activity of **Isopersin** has been primarily investigated in the context of its effects on insects. A study by Rodriguez-Saona et al. (1998) is the main source of the available information.

Insecticidal Activity

In an artificial diet bioassay, **Isopersin** was tested for its effects on the early-instar beet armyworm (*Spodoptera exigua*). The study found that at a concentration of 500 µg/g of diet, **Isopersin** exhibited no significant effects on either larval survivorship or growth. This is in contrast to its isomer, persin, which was shown to reduce larval growth at the same concentration.

Organism	Concentration	Observed Effects	Source
<i>Spodoptera exigua</i> (beet armyworm) larvae	500 µg/g in artificial diet	No significant effect on larval survivorship or growth.	

Mechanism of Action and Signaling Pathways

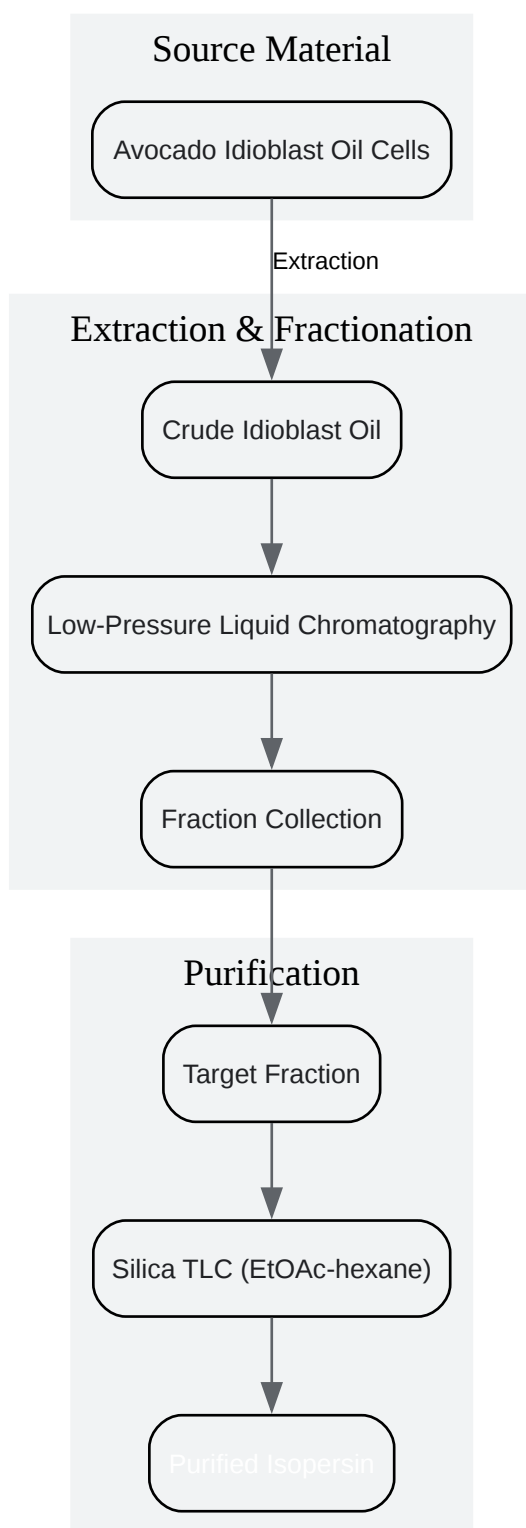
As of the current date, there is no available scientific literature detailing the mechanism of action or any specific signaling pathways affected by **Isopersin**. Further research is required to elucidate its molecular targets and biological functions.

Experimental Protocols

Detailed, step-by-step experimental protocols for the isolation and analysis of **Isopersin** are not fully described in the available literature. However, the original study outlines the general methodology used.

Isolation of Isopersin

The following is a high-level workflow for the isolation of **Isopersin** from avocado idioblast oil cells, as inferred from the original publication.



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A high-level workflow for the isolation of **Isopersin**.

Structural Identification

The identification of **Isopersin** was carried out using a combination of the following techniques:

- Thin-Layer Chromatography (TLC): Used for initial separation and assessment of polarity.
- Acetylation: Performed with acetic anhydride and pyridine to suggest the presence of hydroxyl groups.
- Hydrolysis with aqueous base: Indicated the presence of an ester functionality.
- NaBH₄ reduction: Suggested the presence of a ketone or aldehyde.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: 1D proton and 1H-1H COSY NMR spectra in C₆D₆ were used for the final structure determination.

Conclusion

Isopersin is a structurally characterized compound from avocados with limited documented biological activity. The lack of follow-up research since its initial discovery in 1998 means that its pharmacological potential remains largely unexplored. For researchers and drug development professionals, **Isopersin** represents a lead compound with a known structure but an unknown mechanism of action, warranting further investigation to determine any potential therapeutic applications. The instability of the molecule and its isomerization to the more active persin are critical factors to consider in any future studies.

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